

"Bis(2-bromoethyl) ether" chemical and physical properties

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Compound of Interest

Compound Name: *Bis(2-bromoethyl) ether*

Cat. No.: *B105441*

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An In-depth Technical Guide to Bis(2-bromoethyl) ether

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **Bis(2-bromoethyl) ether**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document consolidates key data including identifiers, physical constants, and safety information into a structured format. It also discusses the known applications and handling precautions for this compound.

Chemical and Physical Properties

Bis(2-bromoethyl) ether, also known by its IUPAC name 1-bromo-2-(2-bromoethoxy)ethane, is an organobromine compound.^{[1][2][3]} It is a colorless to yellow or brown liquid.^[3] This compound serves as a building block in the synthesis of various pharmaceutical compounds and materials.^{[4][5]} For instance, it is used as a reagent in the synthesis of AZD 3147, a selective dual inhibitor of mTORC1 and mTORC2, and in the preparation of an impurity of the antineoplastic agent Melphalan.^{[5][6]} It is also utilized in the synthesis of heterocyclic and crown ethers.^{[1][3][7]}

Table 1: Chemical Identifiers for **Bis(2-bromoethyl) ether**

Identifier	Value
CAS Number	5414-19-7[1][2][3][4][8][9][10]
IUPAC Name	1-bromo-2-(2-bromoethoxy)ethane[1][2][3][10] [11]
Synonyms	2-Bromoethyl ether, 2,2'-Dibromodiethyl ether[2] [11]
Molecular Formula	C4H8Br2O[2][3][4][10][12]
InChI Key	FOZVXADQAHVUSV-UHFFFAOYSA-N[1][3][9]
SMILES	C(CBr)OCCBr[1][3]

Table 2: Physical and Chemical Properties of **Bis(2-bromoethyl) ether**

Property	Value
Molecular Weight	231.91 g/mol [8][9][10]
Appearance	Colorless to Yellow clear liquid
Form	Liquid[3][9]
Boiling Point	45 °C / 0.5 mmHg[12], 92-93 °C / 12 mmHg[5]
Density	1.845 g/cm ³ [1][5], 1.86 g/cm ³ (20/20)
Refractive Index	1.5140 (nD)[1], 1.5110-1.5170 @ 20°C[3], 1.51
Flash Point	85 °C (185 °F)[9]
Solubility	No information available regarding specific solubility in water, but it is noted to be not miscible or difficult to mix with water.[11][13]
Purity	≥94.0% to >98.0% (GC)[3][9]

Safety and Handling

Bis(2-bromoethyl) ether is classified as a hazardous substance. It is a combustible liquid that causes skin irritation and serious eye damage.[\[1\]](#)[\[9\]](#)[\[14\]](#)[\[15\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[9\]](#)[\[14\]](#)[\[15\]](#)

Table 3: GHS Hazard and Precautionary Statements

Classification	Code	Description
Hazard Statements	H227	Combustible liquid
H315	Causes skin irritation [1] [9]	Avoid breathing dust/fume/gas/mist/vapors/spray [1] [13]
H318	Causes serious eye damage [1] [9]	
H335	May cause respiratory irritation [1] [9]	
Precautionary Statements	P261	
P264	Wash skin thoroughly after handling [1] [13]	IF ON SKIN: Wash with plenty of water [1] [13]
P280	Wear protective gloves/protective clothing/eye protection/face protection [1] [13]	
P302 + P352	IF ON SKIN: Wash with plenty of water [1] [13]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing [1] [13]	
P310	Immediately call a POISON CENTER or doctor/physician [1] [13]	

Proper personal protective equipment (PPE), including eye shields, gloves, and a suitable respirator, should be used when handling this chemical.[9] Work should be conducted in a well-ventilated area, and eyewash stations and safety showers should be readily accessible.[13] Store in a dry, cool, and well-ventilated place away from heat, sparks, and open flames.[13][14][15] It is incompatible with oxidizing agents, acid chlorides, chloroformates, reducing agents, and halogens.[13][15]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **Bis(2-bromoethyl) ether** were not available in the public domain search results. Researchers should consult specialized chemical synthesis literature or internal standard operating procedures for such information.

Applications

Bis(2-bromoethyl) ether is a versatile reagent in organic synthesis.[5]

- **Pharmaceutical Intermediate:** It is used in the synthesis of pharmaceuticals, including inhibitors of mTORC1 and mTORC2.[5][6]
- **Crown Ether Synthesis:** It is a precursor in the manufacture of crown ethers.[1][3][7]
- **PROTAC Linker:** It can be used as an alkyl chain-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[16]
- **General Building Block:** It serves as a building block for a variety of other pharmaceutical compounds and materials.[4]

Visualizations

The following diagram illustrates the logical relationship between the key attributes of **Bis(2-bromoethyl) ether**.

Chemical Identity		Physical Properties			
Bis(2-bromoethyl) ether CAS: 5414-19-7	C ₄ H ₈ Br ₂ O	Liquid Colorless to Yellow	Boiling Point: 45 °C @ 0.5 mmHg	Density: ~1.85 g/cm ³	Flash Point: 85 °C
Safety Hazards (GHS)					
H227: Combustible liquid		H315: Causes skin irritation	H318: Causes serious eye damage	H335: May cause respiratory irritation	

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Caption: Key properties and hazards of **Bis(2-bromoethyl) ether**.

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